

validation spectrophotometric zinc thiocyanate method

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Compound Focus: Zinc thiocyanate

CAS No.: 557-42-6

Cat. No.: S1904781

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Zinc Thiocyanate Context

Here is the available background information on **zinc thiocyanate** from the search results:

- **Chemical Identity:** Its chemical formula is $Zn(SCN)_2$, often represented as $C_2N_2S_2Zn$ [1].
- **Primary Applications:** It is used as a **catalyst, corrosion inhibitor, and a precursor in chemical synthesis**. Specific applications include anti-corrosion coatings for metals, pharmaceuticals, plastics, rubbers, and as a reagent in analytical chemistry [2].
- **Analytical Method Gap:** While one source mentions a "spectrophotometric flow-injection method" for determining thiocyanate ions, this method is for analyzing thiocyanate in biological fluids and does not involve or validate the use of **zinc thiocyanate** itself [3].

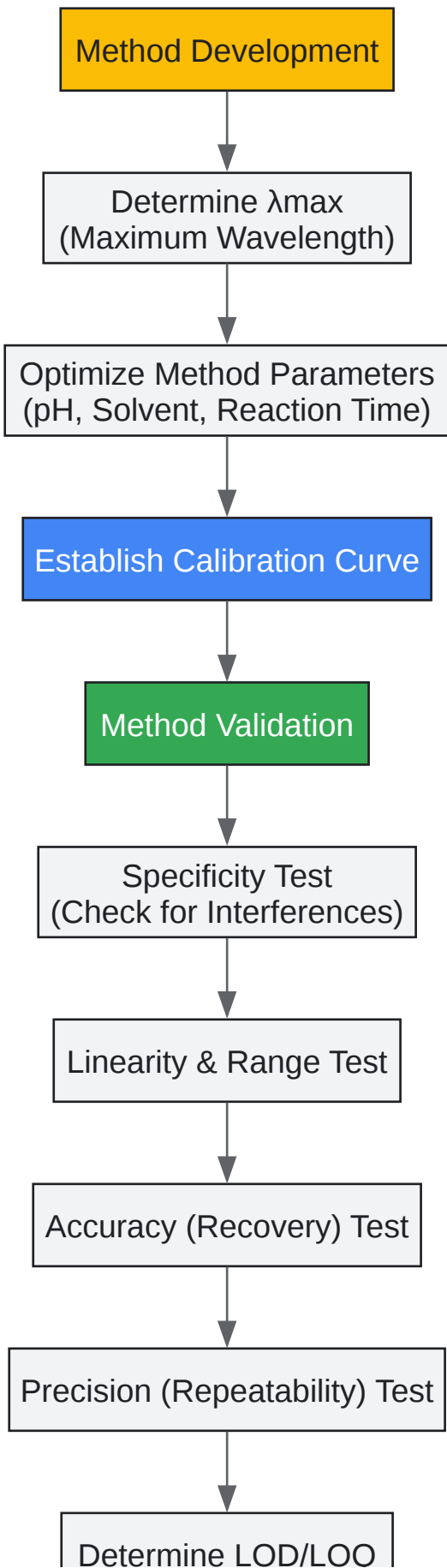
General Framework for Spectrophotometric Method Validation

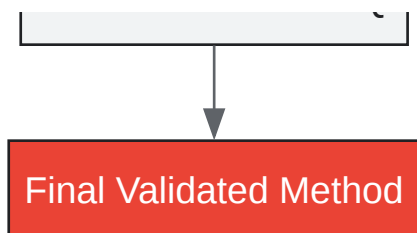
Although a specific method for **zinc thiocyanate** is not published, you can develop and validate your own. The table below outlines the standard validation parameters as per ICH guidelines, illustrated with an example from a similar process (validation for a terbinafine hydrochloride method) [4].

Validation Parameter	Objective	General Experimental Protocol & Acceptance Criteria	Illustrative Example (Terbinafine HCl) [4]
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| **Linearity & Range** | To prove the method yields results directly proportional to analyte concentration. | Prepare and analyze standard solutions across a defined range (e.g., 5-30 µg/mL). Calculate regression coefficient (r^2). | **Range:** 5-30 µg/mL **Equation:** $Y = 0.0343X + 0.0294$ **r^2 value:** 0.999 | | **Accuracy** | To measure the closeness of results to the true value. | Perform recovery studies by spiking a known amount of analyte into a sample at multiple levels (e.g., 80%, 100%, 120%). | **% Recovery Range:** 98.54% - 99.98% **% RSD:** < 2 | | **Precision** | To measure the degree of repeatability under normal operating conditions. | Analyze multiple preparations of the same homogeneous sample. Calculate % Relative Standard Deviation (% RSD). | **Intra-day & Inter-day % RSD:** < 2 | | **LOD & LOQ** | To determine the sensitivity of the method (lowest detectable/quantifiable amount). | $LOD = 3.3 \times \sigma/S$, $LOQ = 10 \times \sigma/S$ (σ : standard deviation of response; S: slope of calibration curve). | **LOD:** 1.30 µg **LOQ:** 0.42 µg |

The typical workflow for developing and validating such a method can be visualized as follows:





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Suggested Next Steps for Your Research

To obtain the specific information you need, I suggest the following:

- **Refine Your Search:** Use more precise terms on academic databases like SciFinder, Scopus, or Google Scholar. Try searching for "spectrophotometric determination of zinc" or "thiocyanate complex spectrophotometry".
- **Consult Standard Methods:** Look for standard methods from organizations like **ASTM International**, which may have published procedures for determining zinc or thiocyanate ions that could be adapted [3].
- **Manual Adaptation Required:** You will likely need to adapt a general method for zinc or thiocyanate determination. This involves optimizing parameters like the appropriate wavelength, pH, and reagent concentrations for the zinc-thiocyanate complex.

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References

1. | C2N2S2Zn | CID 68405 - PubChem Zinc thiocyanate [pubchem.ncbi.nlm.nih.gov]
2. Manufacturing Plant Project Report 2025: Costs... Zinc Thiocyanate [procurementresource.com]
3. Determination of cyanide and thiocyanate by a ... [sciencedirect.com]
4. Development and validation of the UV-spectrophotometric ... [pmc.ncbi.nlm.nih.gov]

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